A Technical Guide to 6-Methyl-4-chromanone: Synthesis, Properties, and Therapeutic Potential

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Compound of Interest		
Compound Name:	*6-Methyl-4-chromanone*	
Cat. No.:	*B1361120*	Get Quote

Abstract: This document provides a comprehensive technical overview of **6-Methyl-4-chromanone**, a heterocyclic compound of significant interest in medicinal chemistry and drug development. We detail its chemical and physical properties, including its formal IUPAC nomenclature, and present a common synthetic pathway. The primary focus is on its role as a key synthetic intermediate for developing therapeutic agents, particularly as a precursor for β-secretase (BACE1) inhibitors in Alzheimer's disease research and its potential in antidiabetic applications. Detailed experimental protocols for its synthesis and a relevant biological assay are provided, supplemented by visualizations of chemical and biological pathways to support researchers and scientists in the field.

Chemical and Physical Properties

6-Methyl-4-chromanone, also known by its IUPAC name 6-methyl-2,3-dihydrochromen-4-one, is a derivative of chromanone, a core structure found in many biologically active compounds.[1] [2] Its physical and chemical characteristics are fundamental to its application as a synthetic building block.

Table 1: Physicochemical Properties of **6-Methyl-4-chromanone**

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Property	Value	Source
IUPAC Name	**6-methyl-2,3-dihydrochromen-4-one**	**[1]**
CAS Number	39513-75-2	[1]
Molecular Formula	$C_{10}H_{10}O_2$	[1]
Molecular Weight	162.19 g/mol	[1]
Appearance	Colorless liquid to low melting solid	[3]
Melting Point	31-35 °C	[3]
Boiling Point	141-143 °C at 13.5 mmHg	[4]
Density	1.071 g/mL at 25 °C	[3]

| InChI Key | RJHXEPLSJAVTFW-UHFFFAOYSA-N |[1] |

Synthesis and Spectroscopic Data

The chroman-4-one scaffold is a valuable framework in organic synthesis.[2] A prevalent and efficient method for synthesizing 4-chromanones involves a two-step process starting from a substituted phenol. This involves a Michael addition to an acrylonitrile, followed by an acid-catalyzed intramolecular Friedel-Crafts acylation (cyclization).[5]

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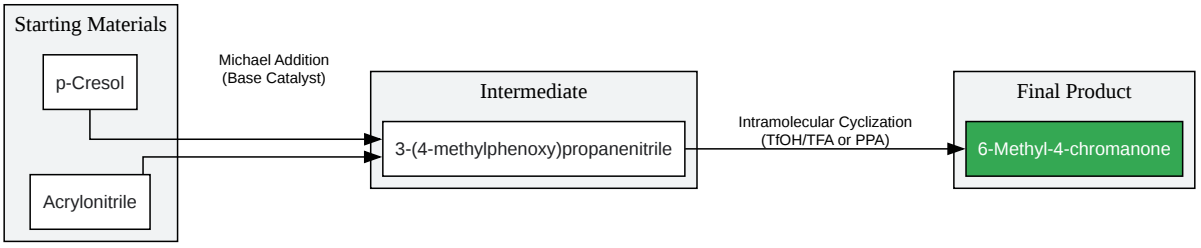

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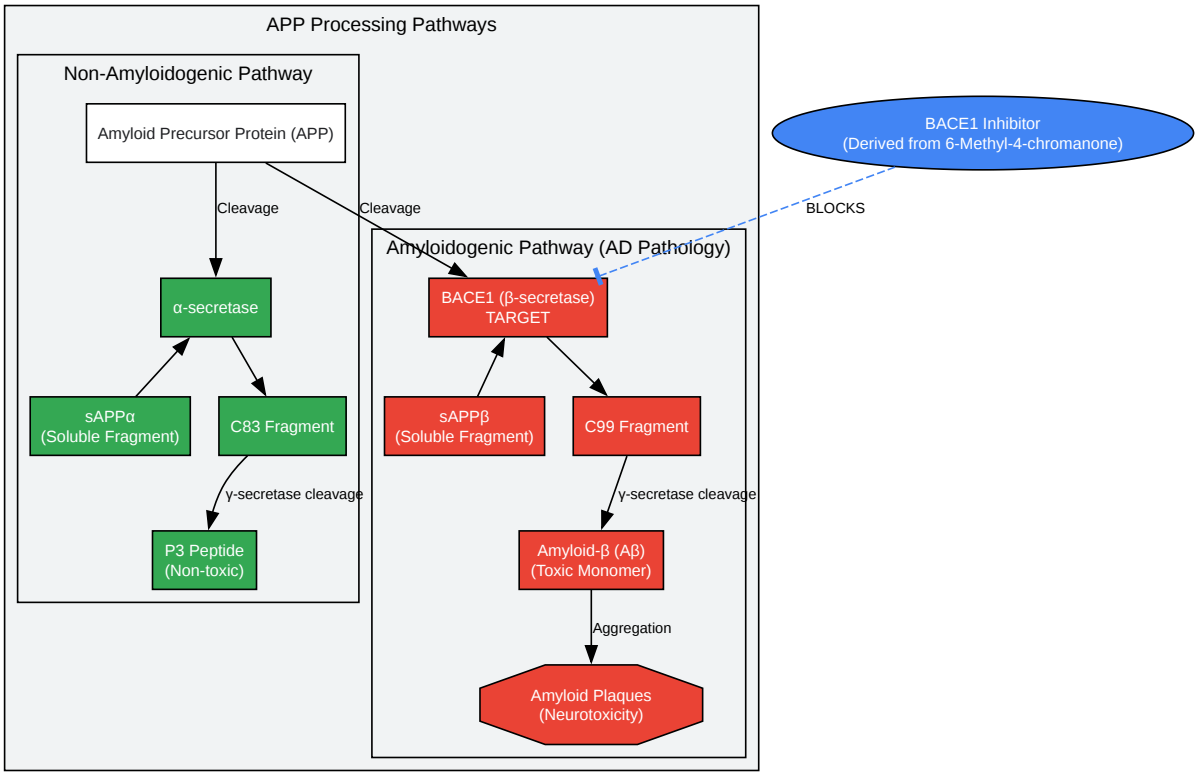

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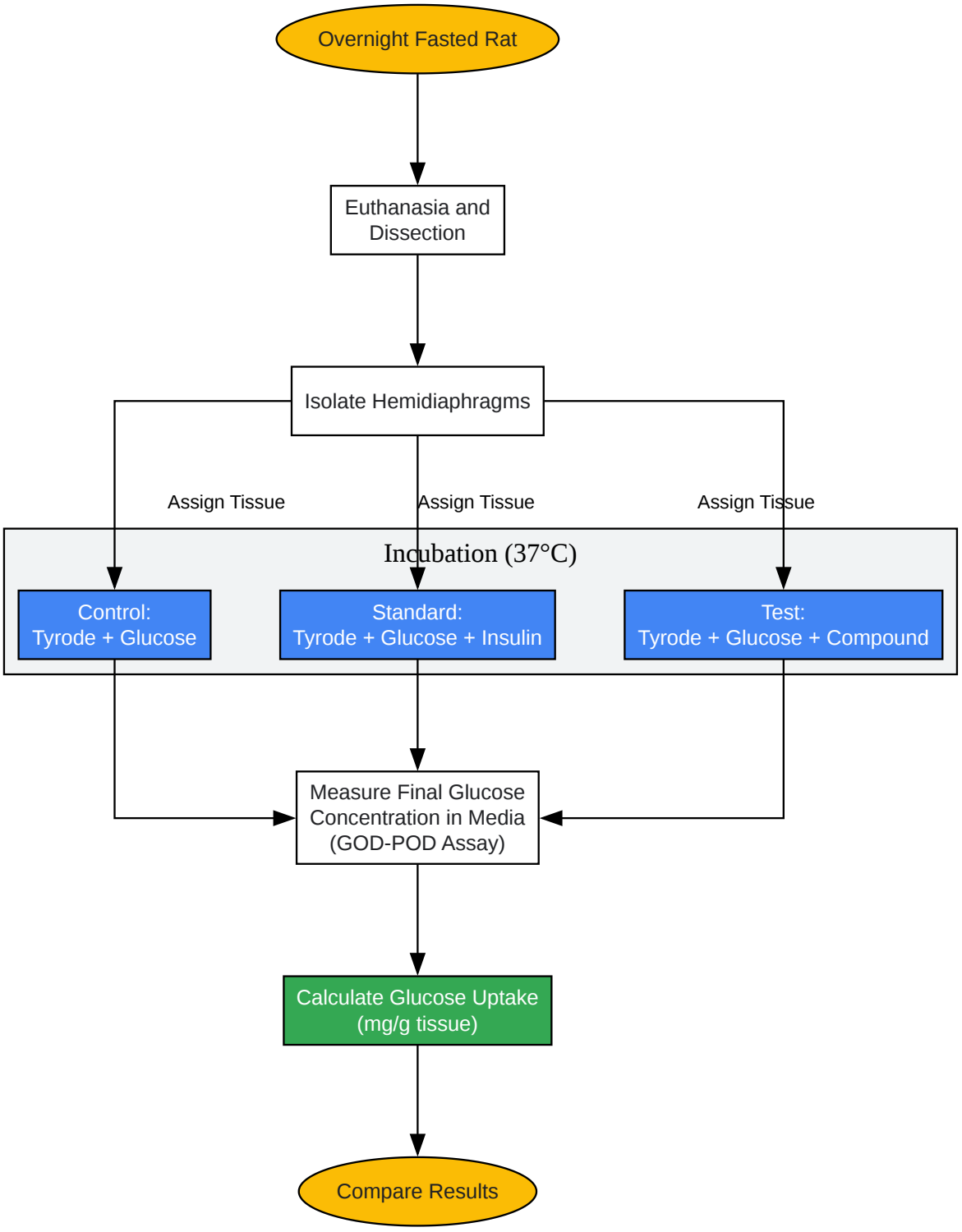

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